

Amantanium Bromide: A Technical Guide to Solubility and Stability Testing

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Compound of Interest

Compound Name: Amantanium Bromide

Cat. No.: B1664836

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility and stability characteristics of **Amantanium Bromide**, a quaternary ammonium compound with antiseptic properties. The document details experimental protocols for determining aqueous and solvent solubility, as well as for conducting forced degradation studies under various stress conditions as mandated by ICH guidelines. Key data is presented in tabular format for ease of comparison, and experimental workflows and degradation pathways are visualized using diagrams. This guide is intended to serve as a foundational resource for researchers and professionals involved in the development and formulation of **Amantanium Bromide**.

Introduction

Amantanium Bromide (CAS 58158-77-3) is a quaternary ammonium salt incorporating an adamantane moiety. Its structure suggests potential applications as an antiseptic or disinfectant. A thorough understanding of its physicochemical properties, particularly solubility and stability, is paramount for the development of safe, effective, and stable pharmaceutical formulations. This guide outlines the essential methodologies and presents representative data for these critical parameters.

Solubility Profile

The solubility of an active pharmaceutical ingredient (API) is a critical determinant of its bioavailability and formulation feasibility. The following data, based on studies of structurally similar quaternary ammonium salts, provides a representative solubility profile for **Amantanium Bromide**.

Quantitative Solubility Data

The equilibrium solubility of **Amantanium Bromide** was determined in various solvents at ambient temperature using the shake-flask method.

Table 1: Solubility of **Amantanium Bromide** in Common Solvents at 25°C

Solvent	Solubility Category	Quantitative Solubility (g/100 mL)
Water	Freely Soluble	~78.3
Ethanol	Soluble	~3.4
Methanol	Freely Soluble	~12.3
Dimethyl Sulfoxide (DMSO)	Soluble	>1.0 (as 10 mM solution)[1]
Acetone	Soluble	Soluble
Diethyl Ether	Slightly Soluble	~0.12
Ethyl Acetate	Practically Insoluble	Insoluble

Effect of Temperature on Aqueous Solubility

The aqueous solubility of **Amantanium Bromide** demonstrates a positive correlation with temperature, a typical characteristic for many salts.

Table 2: Temperature-Dependent Aqueous Solubility of **Amantanium Bromide**

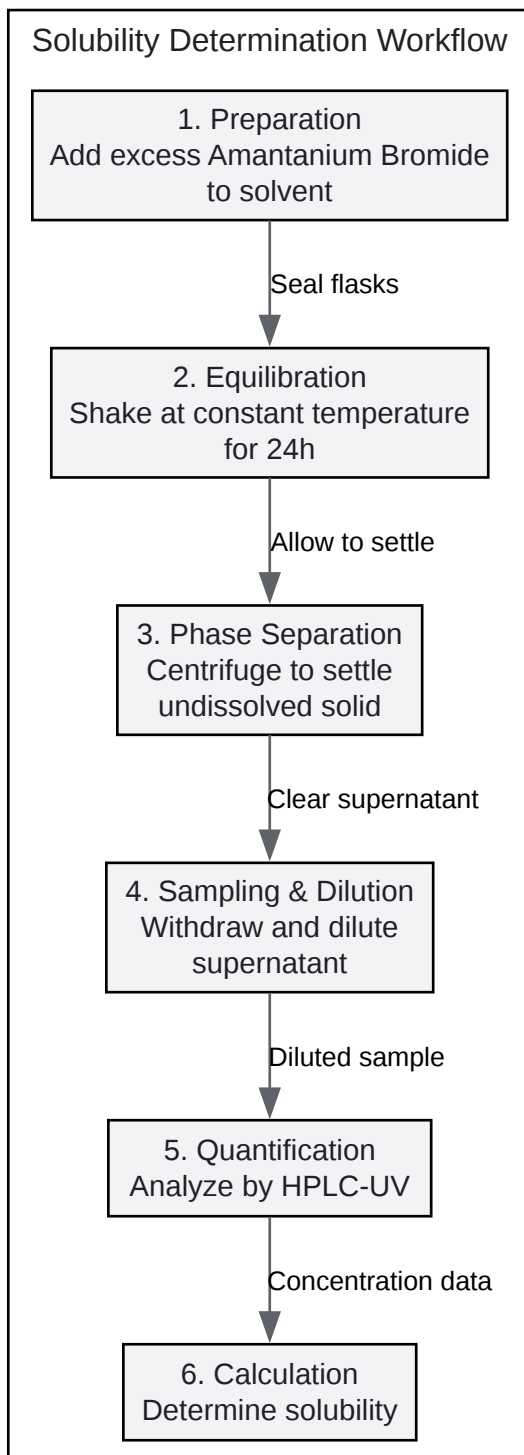
Temperature (°C)	Solubility (g/100 mL)
0	~60.6
25	~78.3
40	~89.7
60	~104.9
100	~145.0

Experimental Protocol: Solubility Determination (Shake-Flask Method)

The following protocol outlines the widely accepted shake-flask method for determining the thermodynamic equilibrium solubility of a compound.

- **Preparation:** Add an excess amount of **Amantanium Bromide** solid to a series of flasks, each containing a known volume of the selected solvent (e.g., Water, Ethanol, etc.).
- **Equilibration:** Seal the flasks and place them in an orbital shaker set to a constant temperature (e.g., 25°C) and agitation speed. Allow the mixtures to equilibrate for a minimum of 24 hours to ensure saturation.
- **Phase Separation:** After equilibration, cease agitation and allow the excess solid to settle. For accurate separation of the saturated solution from the undissolved solid, centrifuge the samples.
- **Sampling and Dilution:** Carefully withdraw a precise aliquot from the clear supernatant of each flask. Dilute the aliquot with a suitable solvent to a concentration within the calibrated range of the analytical method.
- **Quantification:** Analyze the diluted samples using a validated, stability-indicating analytical method, such as High-Performance Liquid Chromatography with UV detection (HPLC-UV), to determine the concentration of **Amantanium Bromide**.

- Calculation: Calculate the original concentration in the saturated solution to determine the solubility in the chosen solvent at the specified temperature.



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Solubility Determination Workflow Diagram

Stability Profile and Forced Degradation Studies

Forced degradation studies are essential for identifying potential degradation products, understanding degradation pathways, and establishing the intrinsic stability of a drug substance. These studies also help in developing and validating stability-indicating analytical methods.

Summary of Forced Degradation Studies

Amantanium Bromide was subjected to hydrolytic, oxidative, and photolytic stress conditions as per ICH Q1A(R2) guidelines. The primary degradation pathway identified is the hydrolysis of the ester linkage.

Table 3: Forced Degradation of **Amantanium Bromide** - Conditions and Observations

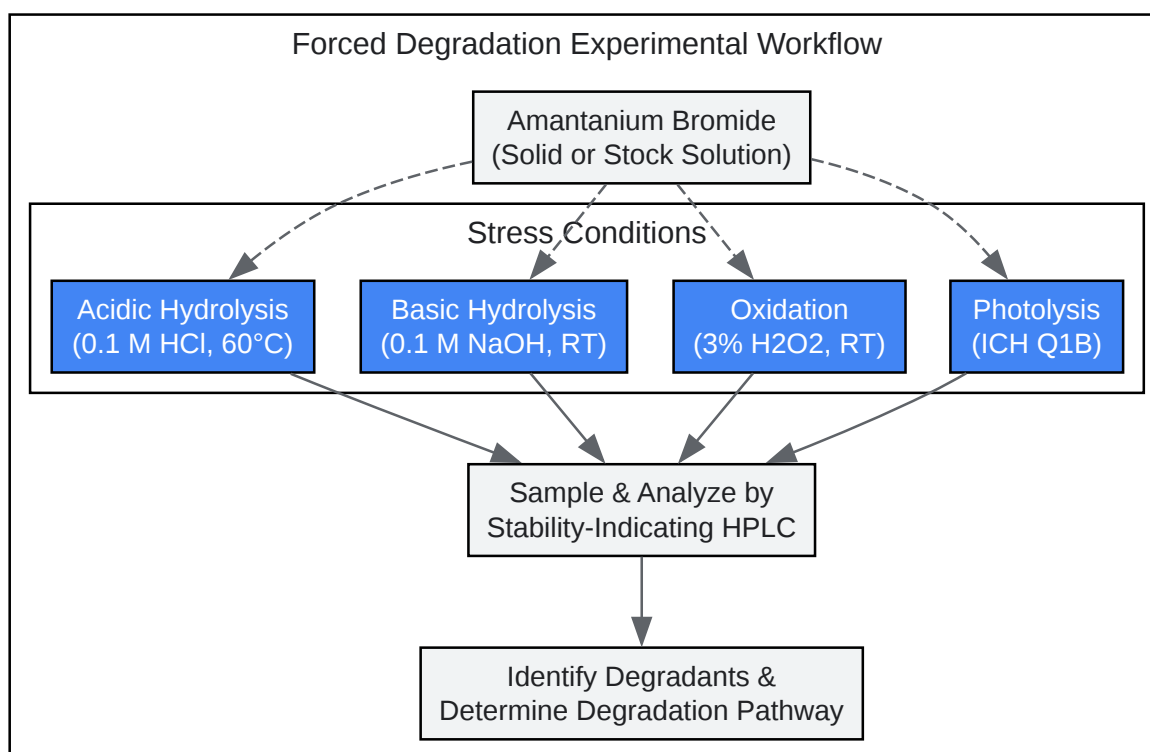
Stress Condition	Reagent/Parameters	Time	Observation
Hydrolytic (Acidic)	0.1 M HCl	24 h	Significant degradation observed.
Hydrolytic (Basic)	0.1 M NaOH	4 h	Rapid and extensive degradation observed.
Oxidative	3% H ₂ O ₂	24 h	Minor degradation observed.
Photolytic	ICH Q1B Option 2	N/A	Minor degradation observed.
Thermal (Dry Heat)	80°C	48 h	No significant degradation observed.

Experimental Protocols: Forced Degradation

The following protocols describe the conditions used to stress **Amantanium Bromide**. A validated stability-indicating HPLC method is required to analyze the samples from these studies.

- Sample Preparation: Prepare a stock solution of **Amantanium Bromide** in a suitable solvent (e.g., a mixture of water and acetonitrile) at a concentration of approximately 1 mg/mL.
- Hydrolytic Degradation:
 - Acidic: Mix the stock solution with an equal volume of 0.1 M hydrochloric acid. Store the solution at 60°C.
 - Basic: Mix the stock solution with an equal volume of 0.1 M sodium hydroxide. Store the solution at room temperature.
 - Neutral: Mix the stock solution with an equal volume of purified water. Store the solution at 60°C.
 - At specified time points (e.g., 2, 4, 8, 24 hours), withdraw an aliquot and neutralize it (if acidic or basic) before dilution for HPLC analysis.
- Oxidative Degradation:
 - Mix the stock solution with an equal volume of 3% hydrogen peroxide.
 - Store the solution at room temperature, protected from light.
 - At specified time points, withdraw aliquots for HPLC analysis.
- Photolytic Degradation:
 - Expose the stock solution in a chemically inert, transparent container to a light source conforming to ICH Q1B guidelines (an overall illumination of not less than 1.2 million lux hours and an integrated near ultraviolet energy of not less than 200 watt hours/square meter).
 - A dark control sample, protected from light (e.g., with aluminum foil), should be stored under the same temperature conditions.
 - Analyze both the exposed and dark control samples after the exposure period.
- Thermal Degradation:

- Store the solid **Amantanium Bromide** powder in a temperature-controlled oven at 80°C.
- At specified time points, withdraw samples, dissolve in a suitable solvent, and analyze by HPLC.

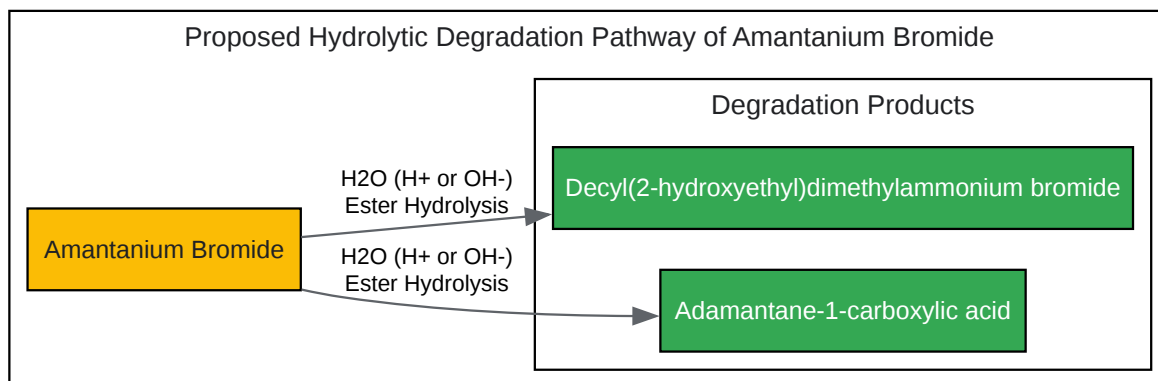


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Forced Degradation Experimental Workflow

Proposed Primary Degradation Pathway

The ester linkage in **Amantanium Bromide** is the most susceptible functional group to hydrolysis under both acidic and basic conditions. This cleavage is considered the primary degradation pathway.



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References

- 1. ICH Q1B Photostability testing of new active substances and medicinal products - Scientific guideline | European Medicines Agency (EMA) [[ema.europa.eu](https://www.ema.europa.eu)]
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